

Personal protective equipment for handling Diisopropyl (R)-(+)-malate

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Compound of Interest

Compound Name: Diisopropyl (R)-(+)-malate

Cat. No.: B1311375

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Essential Safety and Handling Guide for Diisopropyl (R)-(+)-malate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Diisopropyl (R)-(+)-malate** (CAS: 83540-97-0). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in a laboratory setting.

Hazard Identification and Classification

Diisopropyl (R)-(+)-malate is classified as a hazardous substance requiring specific handling precautions. The primary hazards are outlined below.

| Hazard Classification | GHS Category | Hazard Statement |
|--|--------------|--|
| Skin Irritation | Category 2 | H315: Causes skin irritation |
| Eye Irritation | Category 2 | H319: Causes serious eye irritation |
| Specific target organ toxicity – single exposure | Category 3 | H335: May cause respiratory irritation |

Signal Word: Warning

Hazard Symbols: Xi (Irritant)[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Diisopropyl (R)-(+)-malate** to minimize exposure and ensure safety.

| Protection Type | Specification | Rationale |
|--------------------------|---|--|
| Eye Protection | Chemical safety goggles or a face shield. | Protects against splashes that can cause serious eye irritation[2][3]. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). | Prevents skin contact which can lead to irritation[2][3]. |
| Skin and Body Protection | Laboratory coat and closed-toe shoes. | Provides a barrier against accidental spills and splashes[3]. |
| Respiratory Protection | Use only in a well-ventilated area. If needed, use a NIOSH-approved respirator. | Avoid breathing dust, fume, gas, mist, vapors, or spray, which may cause respiratory irritation[2][4]. |

Safe Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the integrity of the chemical and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood[5].
- Avoid contact with skin and eyes[2].
- Wash hands thoroughly after handling[2][4].

- Avoid breathing vapors or mist[2][4].
- Take off contaminated clothing and wash it before reuse[2].

Storage:

- Store in a cool, well-ventilated place[2][4].
- Keep the container tightly closed[2][4].
- Store at -20°C for long-term stability[6].
- Store locked up[2].

Emergency and First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

| Exposure Route | First Aid Procedure |
|-------------------------|---|
| If Inhaled | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention[2]. |
| In Case of Skin Contact | Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, consult a doctor[2][4]. |
| In Case of Eye Contact | Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention[2][4]. |
| If Swallowed | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately[2]. |

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Spill Response:

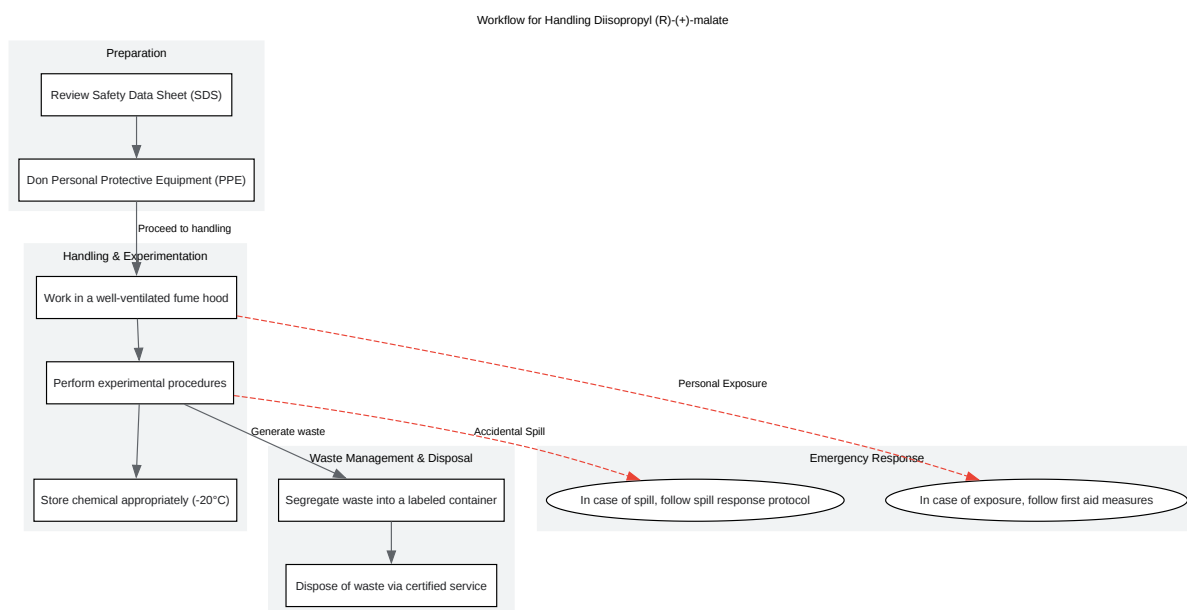
- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material to contain the spill.
- Collect: Carefully collect the absorbed material and place it into a designated, labeled waste container.
- Decontaminate: Clean the spill area thoroughly.

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations^[2]^[4].
- Waste containing **Diisopropyl (R)-(+)-malate** should be collected in a dedicated, properly labeled waste container.
- Arrange for collection by a certified hazardous waste disposal service.

Operational Workflow

The following diagram illustrates the standard workflow for handling **Diisopropyl (R)-(+)-malate** from receipt to disposal.



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Caption: Standard operating procedure for **Diisopropyl (R)-(+)-malate**.

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